

# ARP 100 stock solution preparation

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## Compound Focus: Arp-100

CAS No.: 704888-90-4

Cat. No.: S519372

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## ARP 100 Compound Profile

The table below summarizes the key characteristics of ARP 100 as a selective Matrix Metalloproteinase-2 (MMP-2) inhibitor for research use [1] [2] [3].

Property	Description
Chemical Name	2-(((1,1'-Biphenyl)-4-ylsulfonyl)-(1-methylethoxy)amino]-N-hydroxyacetamide [2]
CAS Number	704888-90-4 [1] [2] [3]
Molecular Formula	C <sub>17</sub> H <sub>20</sub> N <sub>2</sub> O <sub>5</sub> S [1] [2] [3]
Molecular Weight	364.42 g/mol [1] [2] [3]
Biological Activity	Potent & selective MMP-2 inhibitor (IC <sub>50</sub> = 12 nM) [1] [2] [3]
Purity	≥98% - ≥99% [2] [3]

## Biological Activity & Selectivity

ARP 100 is designed for high selectivity towards MMP-2 over other matrix metalloproteinases. The following table details its inhibitory profile, demonstrating its primary action on MMP-2 with significantly

less effect on other MMPs [1] [2] [3].

Target Enzyme	IC <sub>50</sub> (nM)	Inhibitory Activity
MMP-2	12 nM	Potent inhibition [1] [2] [3]
MMP-9	200 nM	Moderate inhibition [1] [2]
MMP-3	4,500 nM	Weak inhibition [1] [2]
MMP-1	>50,000 nM	Negligible inhibition [1] [2]
MMP-7	>50,000 nM	Negligible inhibition [1] [2]

## Stock Solution Preparation & Storage

This protocol is based on standard laboratory practice and the solubility data provided by suppliers [1] [2].

- **Recommended Solvent:** Anhydrous **DMSO** [1] [2].
- **Typical Stock Concentration:** **10 mM** is a standard concentration for in vitro assays.
- **Calculations:** To prepare 1 mL of a 10 mM stock solution:
  - Amount of ARP 100 needed = (Molarity) x (Molecular Weight) x (Volume)
  - = (0.010 mol/L) x (364.42 g/mol) x (0.001 L)
  - = **3.64 mg**
- **Procedure:**
  - Weigh out 3.64 mg of ARP 100 powder.
  - Transfer the powder to a 1 mL volumetric vial.
  - Add anhydrous DMSO to bring the total volume to 1 mL.
  - Mix gently by vortexing or inverting the vial until the solid is completely dissolved. A brief sonication in a water bath may aid dissolution.
- **Storage:**

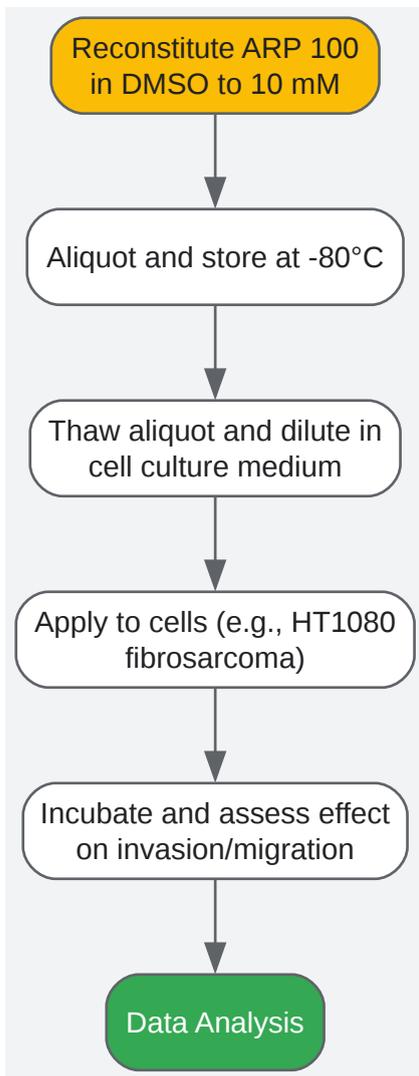
- **Aliquoting:** Divide the stock solution into small, single-use aliquots to avoid repeated freeze-thaw cycles.
- **Short-term:** Store at -20°C for use within one month [1].
- **Long-term:** Store at -80°C for up to 6 months [1].

## Important Notes on Handling

- **Solubility in Other Solvents:** While highly soluble in DMSO, the supplier (MedChemExpress) provides protocols for creating soluble formulations for in vivo studies using co-solvents like PEG 300, Tween-80, and saline [1]. These require careful preparation.
- **Hygroscopic DMSO:** Anhydrous DMSO is hygroscopic (absorbs water from the atmosphere). Using a newly opened bottle is recommended for preparing stock solutions to prevent water absorption, which can affect the solution's concentration and compound stability [1].
- **Controlled Substance:** Note that one supplier lists ARP 100 as a "controlled substance" that may not be available in all territories [1].

## Experimental Workflow for In Vitro Use

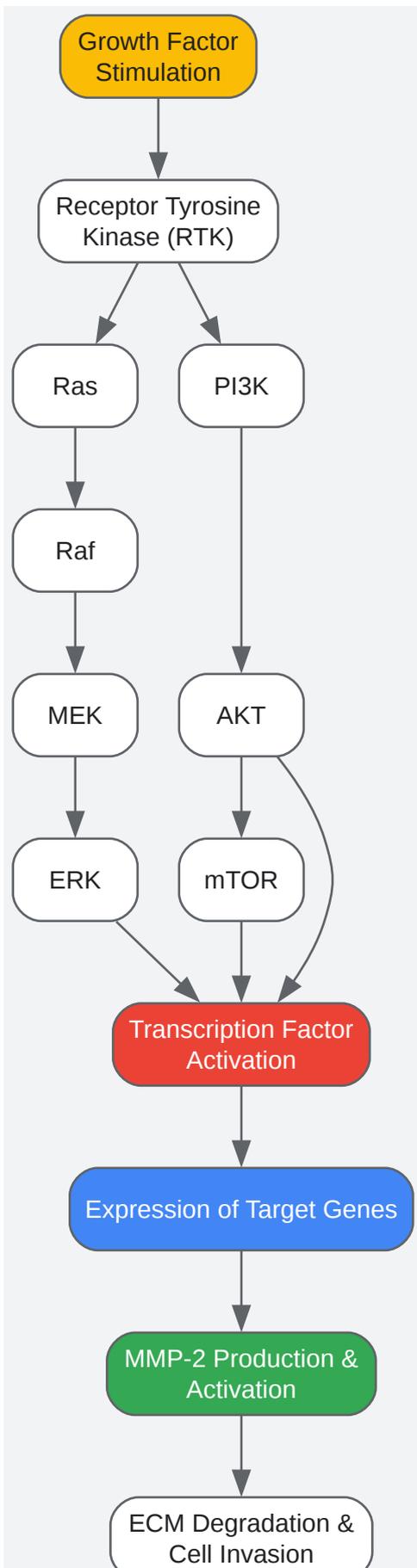
The following diagram illustrates a generalized workflow for reconstituting and using ARP 100 in a cell-based invasion assay.



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## Biological Context of MMP-2 Inhibition

ARP 100 exerts its anti-invasive effects by selectively inhibiting MMP-2. This enzyme degrades components of the extracellular matrix (ECM), facilitating cancer cell invasion and metastasis [4] [5]. The diagram below illustrates the simplified position of MMP-2 in the context of other key oncogenic signaling pathways.



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## Experimental Design Considerations

- **Validated Cellular Model:** ARP 100 has been shown to exhibit anti-invasive properties in **HT1080 fibrosarcoma cells** in an in vitro model of invasion on Matrigel [1] [2]. This cell line is a validated model for studying MMP-2 activity and invasion.
- **Dose-Response:** A concentration of **50 nM** of ARP 100 has been reported to cause a significant reduction in invasive elongations [1]. You should perform a dose-response curve to determine the optimal concentration for your specific experimental system.
- **Vehicle Control:** Always include a control group treated with the same concentration of DMSO used to deliver ARP 100 to account for any potential effects of the solvent itself.

## Alternative Information Sources

Since the search results lack detailed protocols for specific experiments like the Matrigel invasion assay, I suggest you:

- **Consult Primary Literature:** Search for research papers that have used ARP 100. The methods sections of these papers are excellent resources for detailed protocols. The supplier websites list some of these citing publications [1] [3].
- **Contact Suppliers:** Reach out to the technical support teams of companies like MedChemExpress [1] or R&D Systems [2]. They often have detailed application notes and protocols that may not be publicly listed.

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## References

1. ARP-100 | MMP-2 Inhibitor [medchemexpress.com]
2. ARP 100 | Synthetic Metalloprotease Inhibitors [rndsystems.com]

3. ARP 100 | CAS 704888-90-4 [scbt.com]

4. Key signal transduction pathways and crosstalk in cancer [pmc.ncbi.nlm.nih.gov]

5. Signal Transduction in Cancer - PMC - PubMed Central - NIH [pmc.ncbi.nlm.nih.gov]

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